

Spectroscopic Data of Methyl 3-Oxocyclopentanecarboxylate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 3-oxocyclopentanecarboxylate

Cat. No.: B1267588

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Introduction: The Versatile Core of Synthesis

Methyl 3-oxocyclopentanecarboxylate (CAS No. 32811-75-9) is a bifunctional organic molecule that serves as a pivotal intermediate in the synthesis of a wide array of complex chemical entities.^[1] Its structure, a five-membered ring featuring both a ketone and a methyl ester, offers two distinct points of reactivity, making it a valuable building block for researchers, particularly in the fields of medicinal chemistry and drug development. This compound is a key precursor for synthesizing derivatives like 3-hydroxycyclopentanecarboxylates and various heterocyclic compounds, some of which have shown potential as glutaminase inhibitors.^[1]

This guide provides an in-depth analysis of the core spectroscopic data—¹H NMR, ¹³C NMR, IR, and Mass Spectrometry—used to characterize and confirm the identity and purity of **methyl 3-oxocyclopentanecarboxylate**. The causality behind spectral features is explained to provide field-proven insights for professionals in drug development and chemical research.

H₃

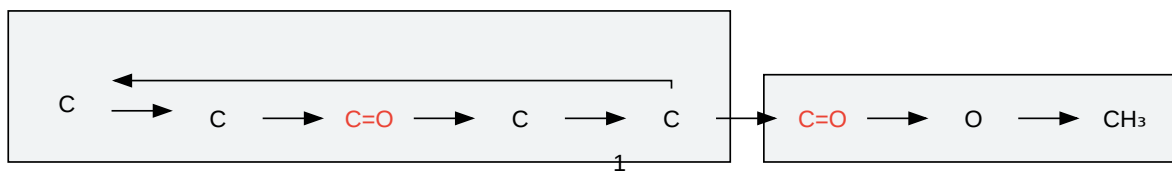
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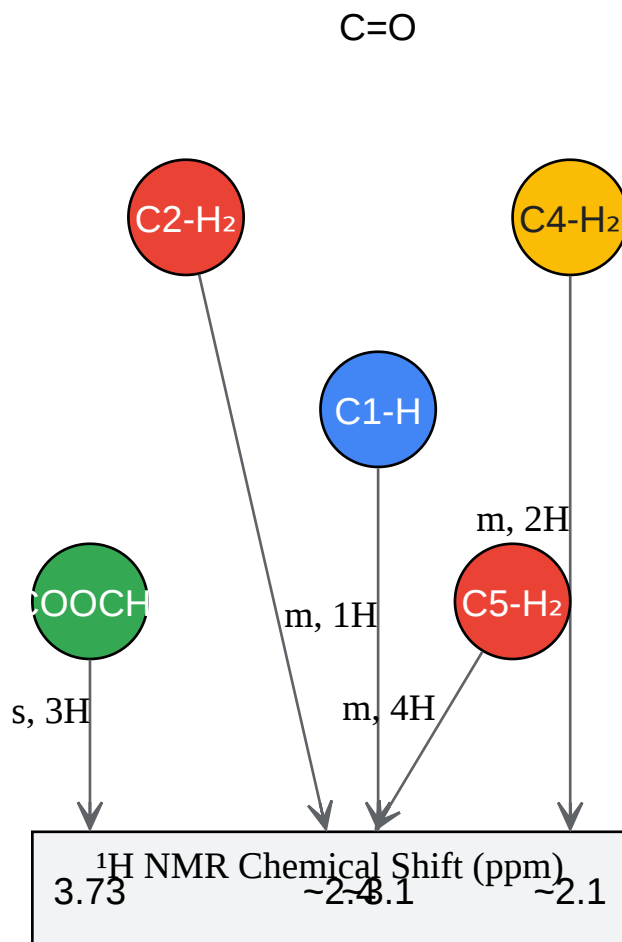
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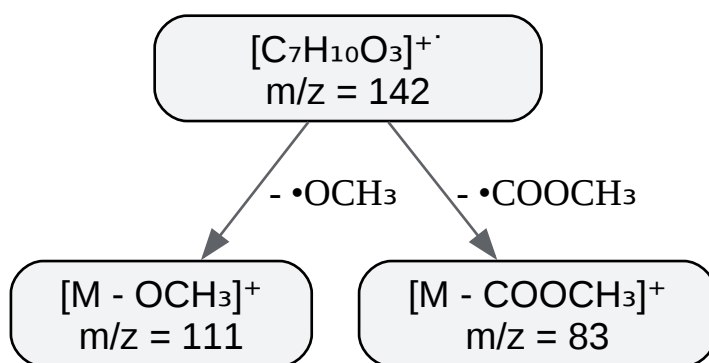
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Functional Groups	IR Absorption (cm^{-1})
sp³ C-H	<3000 (Medium)
C-O (Ester)	~1200 (Strong)
C=O (Ester)	~1740 (Strong, Sharp)
C=O (Ketone)	~1740 (Strong, Sharp)



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References

- 1. methyl 3-oxocyclopentane-1-carboxylate | 32811-75-9 [chemicalbook.com]
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